

Chemical properties of inositol hexanitrate

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Compound of Interest

Compound Name: *Inositol hexanitrate*

CAS No.: 7332-16-3

Cat. No.: B15126995

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Inositol Hexanitrate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical properties of **inositol hexanitrate**. It is intended for an audience of researchers, scientists, and professionals in drug development who require detailed information on this energetic material and historical pharmaceutical agent. This document collates available data on its physicochemical properties, outlines a detailed synthesis protocol, and discusses its explosive characteristics and vasodilatory mechanism of action. Due to the limited availability of specific experimental data for **inositol hexanitrate** in publicly accessible literature, information on related compounds is included for comparative context where appropriate. All quantitative data is presented in structured tables, and key processes are visualized using workflow and signaling pathway diagrams.

Introduction

Inositol hexanitrate, also known by trade names such as Tolanate, is the hexanitrate ester of myo-inositol. It is a polyol nitrate with a high nitrogen content, rendering it an energetic material with explosive properties. Historically, it also found application as a peripheral vasodilator for the treatment of hypertension. This dual nature makes it a compound of interest in both materials science and pharmacology. This guide aims to provide a detailed technical resource on its chemical properties and associated methodologies.

Physicochemical Properties

Inositol hexanitrate is a white, crystalline solid. While comprehensive experimental data on its physical and chemical properties is scarce, the available information is summarized below. For context, properties of the parent compound, myo-inositol, are also provided.

Table 1: General and Physicochemical Properties of **Inositol Hexanitrate**

Property	Value	Source(s)
General		
IUPAC Name	(1R,2R,3S,4S,5R,6S)-Cyclohexane-1,2,3,4,5,6-hexayl hexanitrate	
CAS Number	7332-16-3	
Chemical Formula	C ₆ H ₆ N ₆ O ₁₈	[1]
Molecular Weight	450.14 g/mol	[1]
Elemental Analysis	C: 16.01%, H: 1.34%, N: 18.67%, O: 63.98%	[1]
Physical Properties		
Appearance	White crystalline solid	[2]
Density	~1.752 g/cm ³	[2]
Melting Point	Data not readily available. Decomposes before boiling.	[2]
Solubility	Soluble in water; slightly soluble in alcohols; insoluble in chloroform.	[2]
Chemical Properties		
Flash Point	~143°C	[2]
Oxygen Balance	+10.66%	

Table 2: Physicochemical Properties of myo-Inositol (for reference)

Property	Value	Source(s)
Melting Point	225–227 °C	[3]
Solubility in Water	14 g/100 mL (at 25 °C)	[3]

Synthesis of Inositol Hexantrate

The primary method for the synthesis of **inositol hexantrate** is the direct nitration of myo-inositol using a mixed acid nitrating agent.

Experimental Protocol: Nitration of myo-Inositol

This protocol is based on established methods for the synthesis of nitrate esters.

Materials:

- myo-Inositol
- Concentrated Sulfuric Acid (H_2SO_4)
- Concentrated Nitric Acid (HNO_3)
- Sodium Carbonate (Na_2CO_3)
- Methanol (for recrystallization, optional)
- Ice
- Distilled water

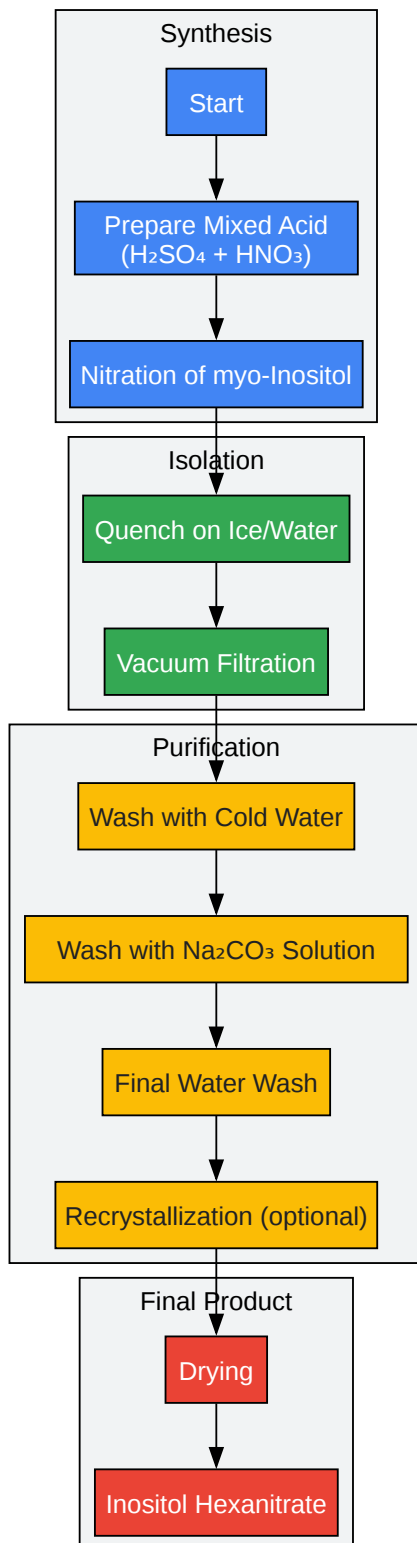
Equipment:

- Jacketed reaction vessel with overhead stirring
- Thermometer
- Buchner funnel and filter paper
- Beakers
- pH paper or meter

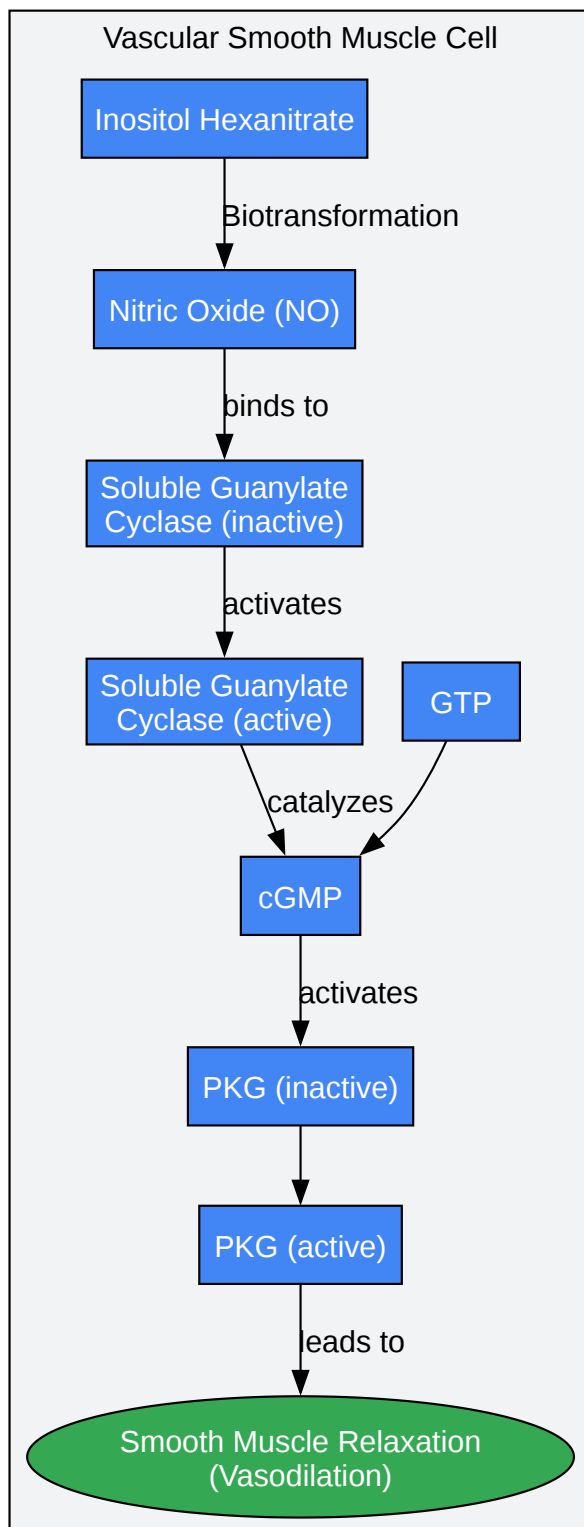
Procedure:

- **Preparation of the Nitrating Mixture:** In the jacketed reaction vessel cooled with a circulating chiller, slowly add a pre-determined volume of concentrated nitric acid to an equal volume of concentrated sulfuric acid with constant stirring. The temperature should be maintained below 10°C.
- **Nitration Reaction:** Gradually add finely powdered myo-inositol to the cold, stirred nitrating mixture. The rate of addition should be controlled to maintain the reaction temperature between 5-10°C. After the addition is complete, continue stirring for approximately 30 minutes.
- **Isolation of the Product:** Pour the reaction mixture slowly onto a large volume of crushed ice and water with vigorous stirring. The crude **inositol hexantrate** will precipitate as a white solid.
- **Filtration and Washing:** Isolate the precipitate by vacuum filtration using a Buchner funnel. Wash the solid sequentially with cold water, a dilute solution of sodium carbonate (to neutralize residual acid), and finally with cold water again until the washings are neutral.
- **Purification (Optional):** The crude product can be further purified by recrystallization from a suitable solvent such as methanol.
- **Drying:** Dry the purified **inositol hexantrate** in a desiccator over a suitable drying agent.

Synthesis and Purification Workflow for Inositol Hexanitrate



General Signaling Pathway of Organic Nitrates

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